

Essential Guide to the Proper Disposal of 3-Bromo-2-(chloromethyl)pyridine

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Compound of Interest

Compound Name: 3-Bromo-2-(chloromethyl)pyridine

Cat. No.: B053696

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For researchers, scientists, and professionals in drug development, the safe handling and disposal of chemical reagents are paramount to ensuring a secure laboratory environment and protecting the ecosystem. This document provides a comprehensive operational and disposal plan for **3-Bromo-2-(chloromethyl)pyridine** (CAS No. 122851-69-8), a halogenated pyridine derivative. Adherence to these procedures is critical for minimizing risks and complying with regulatory standards.

Immediate Safety and Hazard Assessment

3-Bromo-2-(chloromethyl)pyridine is a hazardous chemical that requires careful handling. While a specific Safety Data Sheet (SDS) for this exact compound is not readily available, data from closely related compounds such as 3-bromopyridine and other halogenated pyridines indicate that it should be treated with caution. The primary hazards include potential toxicity if swallowed, skin and eye irritation, and possible respiratory irritation.^{[1][2]} All personnel handling this compound must be equipped with appropriate Personal Protective Equipment (PPE).

Personal Protective Equipment (PPE) Requirements:

PPE Item	Specification	Purpose
Gloves	Chemical-resistant (e.g., Nitrile rubber, Neoprene)	To prevent skin contact.
Eye Protection	Safety glasses with side-shields or chemical splash goggles	To protect eyes from splashes.
Lab Coat	Standard laboratory coat	To protect clothing and skin from contamination.
Respiratory Protection	Use in a well-ventilated area or a certified chemical fume hood	To avoid inhalation of vapors or dust.

Quantitative Data Summary

The following table summarizes key data for **3-Bromo-2-(chloromethyl)pyridine** and its closely related analogs. This information is essential for a proper risk assessment and in determining the correct disposal pathway.

Property	Value	Source
CAS Number	122851-69-8	[3]
Molecular Formula	C ₆ H ₅ BrClN	[3][4]
Molecular Weight	206.47 g/mol	[3][4]
Melting Point	46-46.5 °C	[3]
Boiling Point	237.9 °C (Predicted)	[3]
Density	1.631 g/cm ³ (Predicted)	[3]
Solubility	Slightly soluble in water (3.7 g/L at 25°C, Predicted)	[3]
GHS Hazard Class (Analog)	Acute Toxicity 4 (Oral), Skin Corrosion/Irritation 1C	[5]

Note: GHS Hazard Class is based on the analog 3-Bromo-5-(chloromethyl)pyridine hydrochloride.

Operational Disposal Plan: Step-by-Step Guidance

The required method for the disposal of **3-Bromo-2-(chloromethyl)pyridine** is through a licensed hazardous waste disposal service. In-laboratory treatment of this compound is not recommended due to the potential for creating other hazardous byproducts.

Step 1: Waste Identification and Segregation

- All materials contaminated with **3-Bromo-2-(chloromethyl)pyridine**, including the pure compound, solutions, reaction residues, and contaminated labware (e.g., pipette tips, gloves, absorbent pads), must be classified as hazardous waste.
- Do not mix this waste with other waste streams, particularly incompatible materials such as strong oxidizing agents or strong acids.[\[6\]](#)

Step 2: Waste Collection and Containerization

- Collect all waste containing **3-Bromo-2-(chloromethyl)pyridine** in a designated, leak-proof, and chemically compatible container. High-density polyethylene (HDPE) containers are a suitable option.
- The container must be kept tightly closed when not in use.[\[2\]](#)

Step 3: Labeling

- Clearly label the waste container with "Hazardous Waste."
- The label must include the full chemical name: "**3-Bromo-2-(chloromethyl)pyridine**" and its CAS number: "122851-69-8."
- Indicate the associated hazards (e.g., "Toxic," "Irritant").
- Record the date of waste accumulation.

Step 4: Storage

- Store the sealed hazardous waste container in a designated, well-ventilated, and secure satellite accumulation area.
- The storage area should be away from heat, sparks, and open flames.[\[2\]](#)[\[6\]](#)

Step 5: Final Disposal

- Arrange for the collection of the hazardous waste through your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste disposal contractor.
- Complete all necessary waste disposal documentation as required by local, state, and federal regulations.[\[6\]](#)

Experimental Protocols: Spill Response

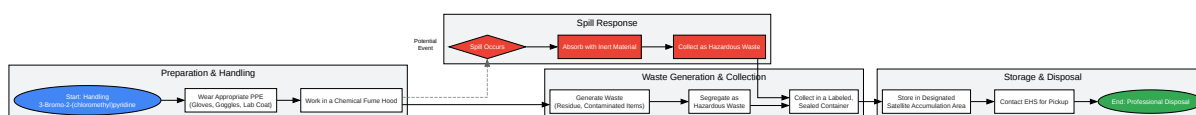
In the event of a spill, immediate and appropriate action must be taken to mitigate exposure and prevent environmental contamination.

Small Spill Cleanup Protocol:

- Evacuate and Ventilate: Alert others in the vicinity and ensure the area is well-ventilated. If the spill is significant, evacuate the area.
- Containment: For small spills, absorb the material with an inert, non-combustible absorbent such as vermiculite, sand, or a commercial chemical absorbent.[\[6\]](#)
- Collection: Carefully collect the absorbed material using non-sparking tools and place it into a labeled hazardous waste container.[\[7\]](#)
- Decontamination: Clean the spill area with a suitable solvent (e.g., isopropanol, ethanol), followed by soap and water. Collect all cleaning materials as hazardous waste.
- PPE Disposal: Dispose of all contaminated PPE as hazardous waste.

Mandatory Visualization

The following diagram illustrates the decision-making workflow for the proper disposal of **3-Bromo-2-(chloromethyl)pyridine**.



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Caption: Disposal workflow for **3-Bromo-2-(chloromethyl)pyridine**.

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